Technical Guide: Chemical Structure and Profiling of Finasteride 2-(2-Methylpropanol)amide (-Hydroxyfinasteride)

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Compound of Interest

Compound Name:	*Finasteride 2-(2-Methylpropanol)amide*
CAS No.:	*116285-36-0*
Cat. No.:	*B018630*

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Executive Summary

Finasteride 2-(2-Methylpropanol)amide, scientifically designated as

-Hydroxyfinasteride (or Metabolite M1), represents the primary oxidative metabolite of the 5

-reductase inhibitor Finasteride. In the context of pharmaceutical development, this molecule serves as a critical reference standard for impurity profiling, pharmacokinetic (PK) modeling, and stability indicating assays.

This guide provides a rigorous technical analysis of the molecule's chemical identity, structural characteristics, synthetic pathways, and analytical behavior. It is designed for medicinal chemists and analytical scientists requiring high-fidelity data for regulatory submission and quality control (QC) workflows.

Chemical Identity & Structural Architecture

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Nomenclature and Identifiers

- Common Name:

  -Hydroxyfinasteride (Metabolite M1)

- Systematic IUPAC Name: (5

  ,17

)-

  -(1-hydroxy-2-methylpropan-2-yl)-3-oxo-4-azaandrost-1-ene-17-carboxamide

- CAS Registry Number: 116285-36-0[1]

- Molecular Formula:

- Molecular Weight: 388.55 g/mol

Structural Analysis

The molecule retains the pharmacophore of the parent Finasteride (a 4-azasteroid backbone) but features a modification at the 17

-carboxamide side chain.

- Steroid Core: The 3-oxo-4-aza-5

  -androst-1-ene nucleus remains intact. This rigid tetracyclic scaffold is essential for binding to the 5

  -reductase enzyme active site.

- Side Chain Modification: The lipophilic tert-butyl group of Finasteride is hydroxylated at one of the terminal methyl carbons.

  - Parent Side Chain:

    (Hydrophobic)

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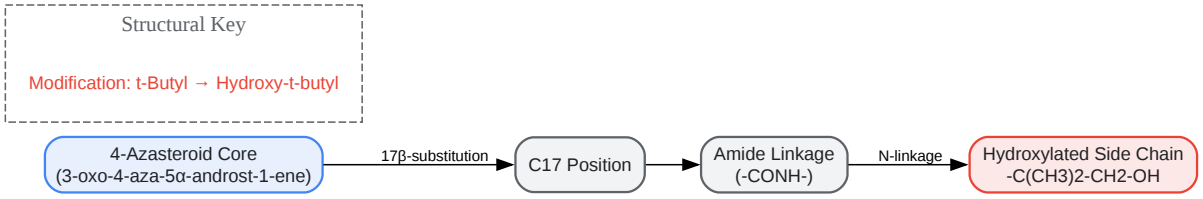
- Metabolite Side Chain:

  (Polar/Hydrophilic)

This introduction of a primary hydroxyl group significantly alters the physicochemical properties, increasing polarity (lower LogP) and facilitating renal elimination.

Structural Visualization

The following diagram illustrates the specific hydroxylation site relative to the steroid backbone.



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Figure 1: Structural decomposition of **Finasteride 2-(2-Methylpropanol)amide** highlighting the polar modification on the amide side chain.

Formation Mechanisms

Metabolic Pathway (In Vivo)

In biological systems,

-Hydroxyfinasteride is formed via oxidative metabolism primarily mediated by the Cytochrome P450 3A4 (CYP3A4) isozyme. This is the rate-limiting step in Finasteride clearance.

- Reaction Type: Aliphatic Hydroxylation.
- Enzyme: CYP3A4 (Major), CYP3A5 (Minor).

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- Regioselectivity: The enzyme targets one of the equivalent methyl groups of the tert-butyl moiety.
- Further Metabolism: The primary alcohol can be further oxidized to the aldehyde and subsequently to the carboxylic acid metabolite (

  -carboxyfinasteride).

Synthetic Pathway (Reference Standard Preparation)

For analytical validation, the compound must be synthesized chemically rather than isolated from biological matrices.

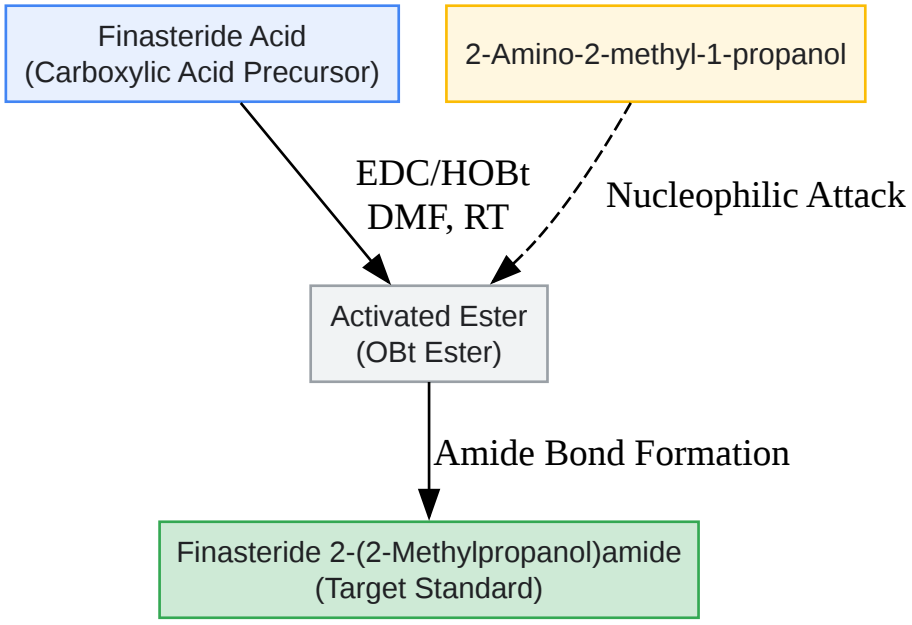
Protocol Summary:

- Starting Material: Finasteride Acid (3-oxo-4-aza-5

  -androst-1-ene-17

  -carboxylic acid).
- Reagent: 2-amino-2-methyl-1-propanol.
- Coupling Agent: EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) / HOBt (Hydroxybenzotriazole).
- Mechanism: Activation of the carboxylic acid followed by nucleophilic attack by the amine of the amino-alcohol.

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Figure 2: Synthetic route for the generation of analytical reference standards.

Analytical Profiling & Characterization

Accurate identification of this impurity relies on distinguishing it from the parent compound and the carboxylic acid degradation product.

HPLC/UPLC Characteristics

Due to the hydroxyl group, the metabolite is more polar than Finasteride.

- Column: C18 Reverse Phase (e.g., Waters Symmetry Shield RP18 or equivalent).
- Mobile Phase: Acetonitrile : 10mM Ammonium Acetate (Gradient).[2]
- Retention Time (RT): Elutes earlier than Finasteride (Relative Retention Time ~0.6 - 0.8 depending on gradient).
- Detection: UV at 210 nm (amide/lactam absorption) or MS.

Mass Spectrometry (LC-MS/MS)

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- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Parent Ion [M+H]+: m/z 389.28.
- Key Fragmentation: Loss of the modified side chain and fragmentation of the lactam ring.

NMR Spectroscopy (H NMR)

The diagnostic signal is the methylene group adjacent to the hydroxyl.

- Finasteride (Parent): Singlet at

  1.30 ppm (9H) for the tert-butyl group.
- -Hydroxyfinasteride:
  - Gem-dimethyl singlets:

    ~1.25 ppm (6H).
  - Methylene singlet (

    ):

    ~3.30–3.50 ppm (2H).

Quantitative Data Summary

Parameter	Finasteride (Parent)	-Hydroxyfinasteride (M1)
Formula		
Mol.[3][4][5][6][7][8] Weight	372.55	388.55
LogP (Calc)	~3.0 - 3.5	~2.0 - 2.5
RRT (Reverse Phase)	1.00	< 1.00 (Elutes earlier)
Pharmacological Activity	Potent 5AR Inhibitor	Inactive / Negligible

Pharmacological Relevance

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While primarily used as an analytical marker, understanding the biological activity of M1 is crucial for safety assessments.

- Potency:

  -Hydroxyfinasteride retains significantly lower affinity for the 5

  -reductase Type II enzyme compared to the parent drug. It is generally considered pharmacologically inactive for therapeutic purposes but is monitored to ensure no off-target toxicity.

- Excretion: Unlike the parent drug which is eliminated via feces, the increased polarity of M1 allows for a higher fraction of urinary excretion, although biliary excretion remains significant.

References

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- Impurity Standards: European Pharmacopoeia (Ph. Eur.) Monograph 1615: Finasteride.[1][2][9]

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